

Unveiling Drysdallite: A Technical Guide to its Natural Occurrence

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Compound of Interest

Compound Name: *Molybdenum diselenide*

Cat. No.: *B1676697*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the natural occurrence of drysdallite, a rare molybdenum selenide mineral. The following sections detail its geological settings, associated mineralogy, and key physicochemical properties, offering a comprehensive resource for professionals in mineralogy, geology, and materials science.

Geological Provenance and Associated Minerals

Drysdallite is a mineral of limited natural occurrence, primarily found in specific hydrothermal environments. Its formation is intrinsically linked to the presence of selenium and molybdenum within uranium-rich deposits.

Type Locality: Kapijimpanga, Zambia

The type locality for drysdallite is the Kapijimpanga uranium deposit, situated in the Solwezi District of the North-Western Province, Zambia.^[1] In this location, drysdallite is found within the oxidation zone of the uranium deposit, which is hosted in a talc schist.^{[2][3]} The mineral occurs as steep pyramidal crystals, up to 0.5 mm, and in massive forms.^[2]

The mineral assemblage associated with drysdallite at its type locality is crucial for understanding its paragenesis. It is found in close association with:

- Uraninite (UO₂): The primary uranium ore mineral.

- Apatite ($\text{Ca}_5(\text{PO}_4)_3(\text{F,Cl,OH})$): A common phosphate mineral.
- Masuyite ($\text{Pb}[(\text{UO}_2)_3\text{O}_3(\text{OH})_2] \cdot 3\text{H}_2\text{O}$): A secondary uranium mineral.

Other Reported Occurrences

Besides the type locality in Zambia, drysdallite has also been reported at the Yutangba Se deposit in Enshi County, Hubei, China.^[1] This suggests that the geological conditions conducive to drysdallite formation, while rare, may be present in other selenium-rich mineralizing systems.

Physicochemical Properties

Drysdallite is the selenium analogue of molybdenite (MoS_2) and is a member of the Molybdenite Group.^[1] Its chemical formula is $\text{Mo}(\text{Se,S})_2$, indicating that sulfur can substitute for selenium in the crystal structure.^[4]

Quantitative Data Summary

The following tables summarize the key quantitative data for drysdallite, compiled from the foundational study by Cech, Rieder, and Vrána (1973) and other mineralogical databases.

Table 1: Chemical Composition of Drysdallite (Kapijimpanga, Zambia)

Constituent	Weight %
Molybdenum (Mo)	35.30
Selenium (Se)	60.40
Sulfur (S)	3.40
Total	99.10

Data obtained via electron microprobe analysis.^[2] The analysis corresponds to the empirical formula $\text{Mo}_{0.85}(\text{Se}_{1.76}\text{S}_{0.24})_2$.^[2]

Table 2: Crystallographic and Physical Properties of Drysdallite

Property	Value
Crystal System	Hexagonal
Space Group	P6 ₃ /mmc
Unit Cell Parameters	a = 3.287(1) Å, c = 12.925(2) Å
Unit Cell Volume	120.94 Å ³
Z (formula units/unit cell)	2
Mohs Hardness	1 - 1.5
Vickers Hardness (VHN ₇)	46 - 58 kg/mm ²
Calculated Density	6.248 g/cm ³
Cleavage	Perfect on {0001}

Experimental Protocols

Detailed experimental protocols from the original discovery paper are not fully available. However, based on standard mineralogical analytical techniques, the following methodologies are representative of the experiments conducted to characterize drysdallite.

1. Electron Microprobe Analysis (EMPA)

- Objective: To determine the quantitative elemental composition of the mineral.
- Methodology:
 - A polished thin section of the drysdallite-bearing rock sample is prepared.
 - The section is coated with a thin layer of carbon to ensure electrical conductivity.
 - The sample is placed in a high-vacuum chamber of an electron microprobe.
 - A focused beam of high-energy electrons is directed onto the drysdallite grains.

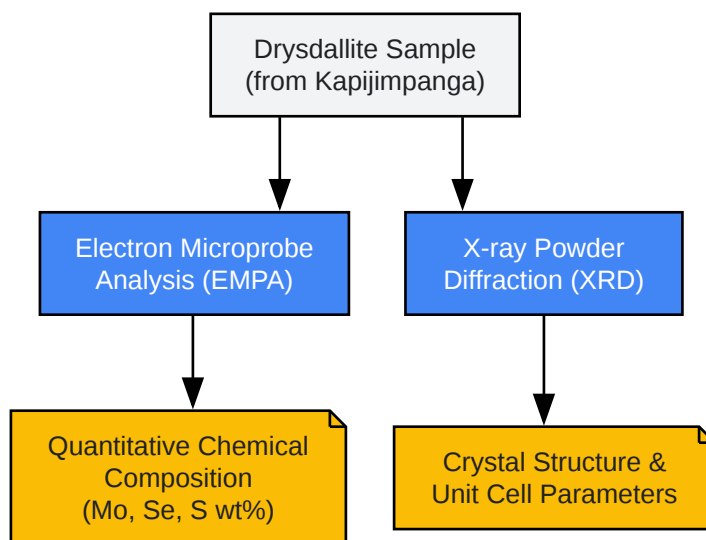
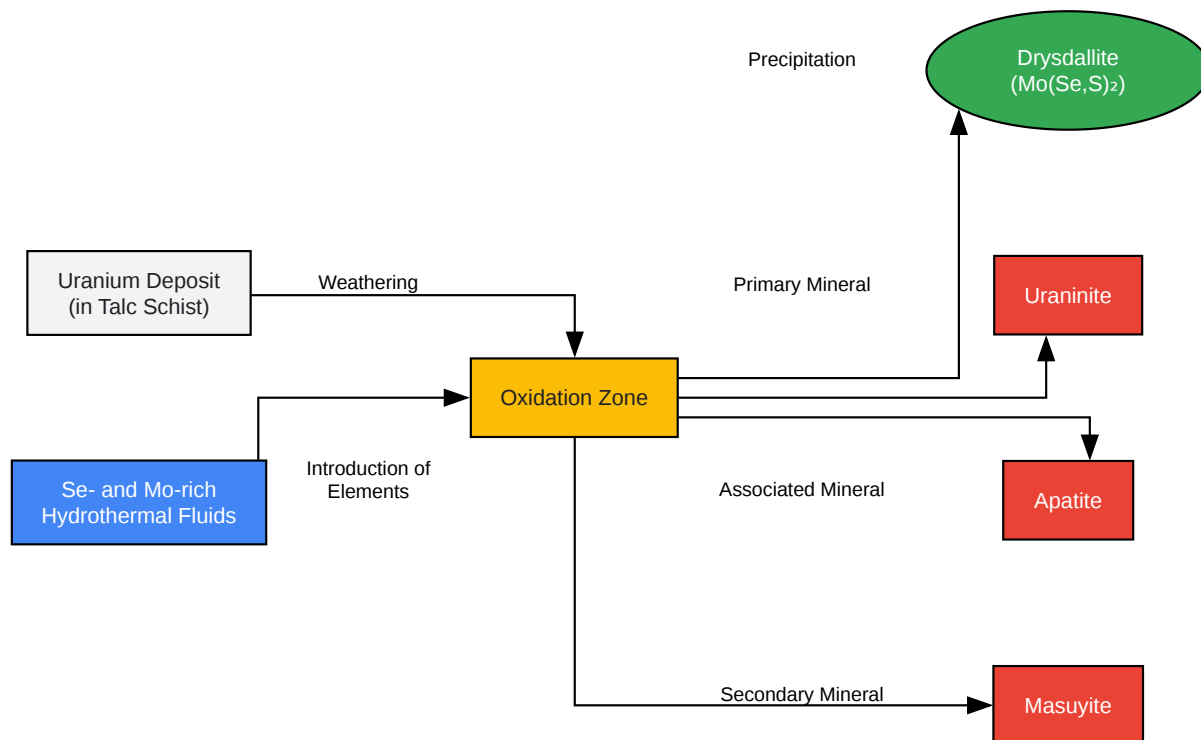
- The characteristic X-rays emitted from the interaction of the electron beam with the sample are measured by wavelength-dispersive spectrometers.
- The intensities of the X-rays for molybdenum, selenium, and sulfur are compared against those of known standards to quantify their concentrations.

2. X-ray Powder Diffraction (XRD)

- Objective: To determine the crystal structure and unit cell parameters of the mineral.
- Methodology:
 - A pure sample of drysdallite is carefully extracted from the host rock and finely ground to a powder.
 - The powder is mounted on a sample holder.
 - The sample is irradiated with a monochromatic X-ray beam in a diffractometer.
 - The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
 - The resulting diffraction pattern, with its characteristic peaks, is used to identify the mineral and refine its unit cell parameters by comparing it to known crystallographic databases. The strongest diffraction lines for drysdallite are observed at d-spacings of 2.373 Å, 6.46 Å, and 2.845 Å.^[1]

Visualizations

Geological Formation Pathway of Drysdallite



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